

A Comprehensive Technical Guide to 2-Thiopheneglyoxylic Acid (CAS: 4075-59-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Thiopheneglyoxylic acid

Cat. No.: B043174

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Thiopheneglyoxylic acid, also known as α -oxo-2-thiopheneacetic acid, is a heterocyclic compound incorporating a thiophene ring linked to a glyoxylic acid moiety. The thiophene nucleus is a privileged scaffold in medicinal chemistry, with its derivatives exhibiting a wide array of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties. This technical guide provides a detailed overview of **2-Thiopheneglyoxylic acid**, focusing on its synthesis, physicochemical properties, and potential biological relevance based on the activities of related thiophene-containing molecules. While specific biological data for **2-Thiopheneglyoxylic acid** is limited in publicly available literature, this document aims to provide a foundational understanding for researchers interested in exploring its potential applications.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **2-Thiopheneglyoxylic acid** is presented below.

Table 1: Physicochemical Properties of 2-Thiopheneglyoxylic Acid

Property	Value	Reference(s)
CAS Number	4075-59-6	[1]
Molecular Formula	C ₆ H ₄ O ₃ S	[1]
Molecular Weight	156.16 g/mol	[1]
Melting Point	88-91 °C	
Appearance	White to light yellow crystalline powder	
Purity	≥95%	
InChI Key	GIWRVUADKUEGU-UHFFFAOYSA-N	
SMILES	O=C(C(=O)C1=CC=CS1)O	

Table 2: Safety and Hazard Information

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement(s)
Skin Corrosion/Irritation, Category 1B	GHS05	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation, Category 1			

Synthesis of 2-Thiopheneglyoxylic Acid

The primary synthetic route to **2-Thiopheneglyoxylic acid** involves the oxidation of 2-acetylthiophene. Several patented methods detail this conversion, with variations in oxidizing agents, reaction conditions, and purification procedures.

Experimental Protocol: Synthesis via Oxidation of 2-Acetylthiophene

This protocol is a composite of methodologies described in the patent literature.

Materials:

- 2-Acetylthiophene
- Nitrosyl sulfuric acid (40% solution in sulfuric acid)
- Sulfuric acid (60-70%)
- Ice
- Sodium hydroxide or other suitable base
- Hydrochloric acid or other suitable acid
- Organic solvent for extraction (e.g., dichloromethane, ethyl acetate, chloroform)
- Water

Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and cooling system, add 2-acetylthiophene to a solution of sulfuric acid.
- **Cooling:** Cool the mixture to a temperature between 0°C and 10°C.
- **Addition of Oxidizing Agent:** Slowly add nitrosyl sulfuric acid to the reaction mixture while maintaining the internal temperature between -2°C and 15°C.
- **Reaction:** After the addition is complete, continue to stir the mixture at the controlled temperature for approximately 1 hour.
- **Quenching and Crystallization:** Slowly pour the reaction mixture into a vessel containing ice water to quench the reaction and precipitate the crude product. Allow for crystallization to

complete over several hours at a low temperature.

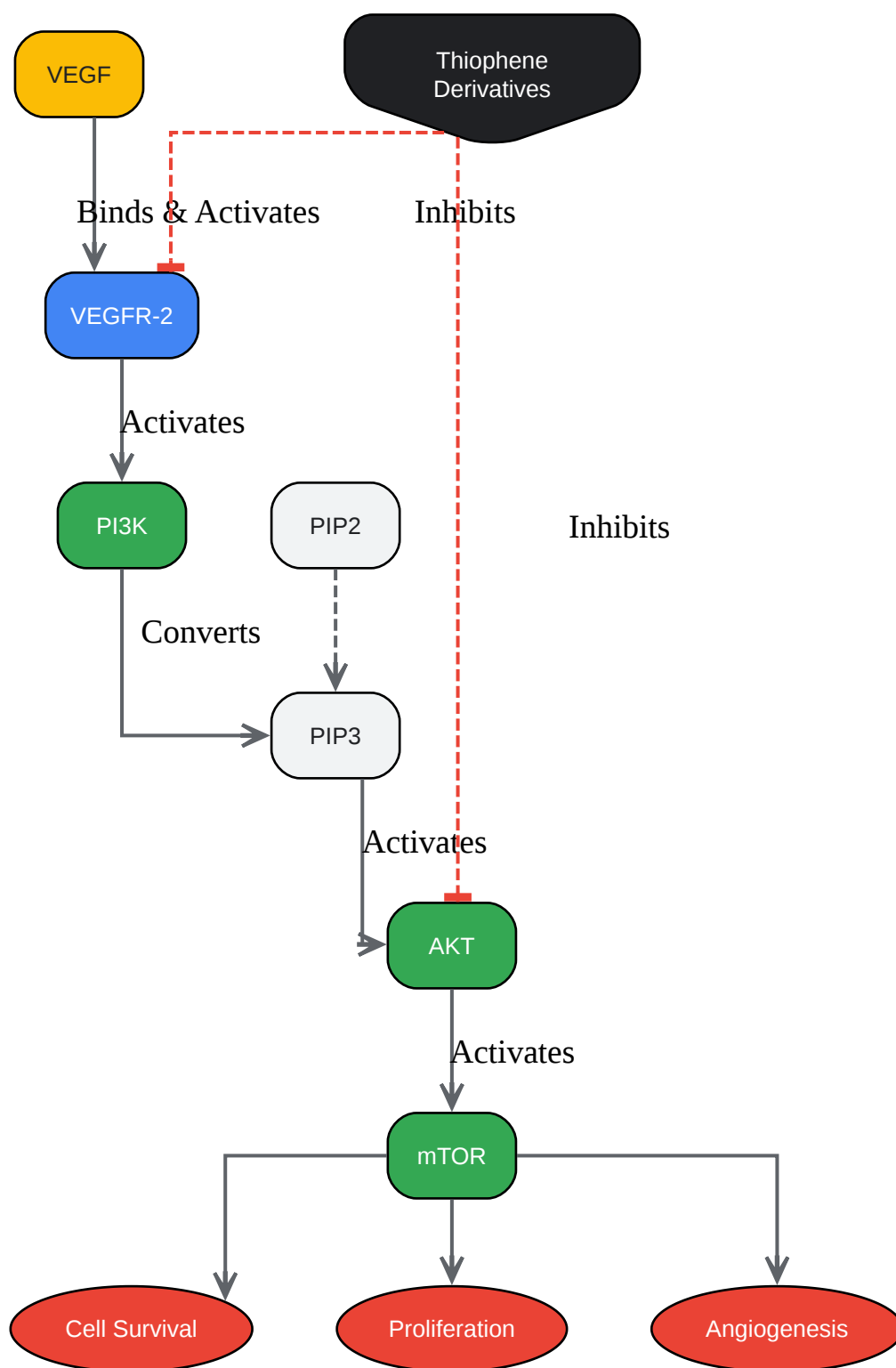
- Filtration: Filter the resulting solid and collect the crude **2-Thiopheneglyoxylic acid**.
- Purification: a. Dissolve the crude solid in an alkaline aqueous solution. b. Adjust the pH to between 2 and 5 with acid. c. Extract with an organic solvent (e.g., dichloroethane, ethyl acetate, chloroform) to remove impurities. d. Separate the aqueous layer and further acidify to a pH of 0.8-1 to precipitate the purified product. e. The purified product can be collected by filtration and dried, or extracted into an organic solvent, which is then evaporated to yield the final product.

Yield and Purity:

- Yield: 81-88%
- Purity: >98.5%

Synthesis Workflow Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Thiopheneglyoxylic acid - Amerigo Scientific [amerigoscientific.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Thiopheneglyoxylic Acid (CAS: 4075-59-6)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043174#2-thiopheneglyoxylic-acid-cas-number-4075-59-6>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com